

# Personal protective equipment for handling TCO-PEG36-acid

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## Compound of Interest

Compound Name: TCO-PEG36-acid

Cat. No.: B15577327

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## Essential Safety and Handling Guide for TCO-PEG36-acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **TCO-PEG36-acid**, a long-chain, monodisperse PEG reagent. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your experiments.

## Chemical and Physical Properties

**TCO-PEG36-acid** is a polyethylene glycol (PEG) reagent with a trans-cyclooctene (TCO) functional group and a terminal carboxylic acid. The hydrophilic PEG spacer enhances solubility in aqueous solutions. The TCO group is highly reactive with tetrazine-containing compounds, a key reaction in bioorthogonal chemistry.<sup>[1]</sup>

Property	Value
Molecular Formula	C84H163NO40
Molecular Weight	1827.2 g/mol [1]
Purity	Typically ≥90%[1]
Solubility	Soluble in DMSO, DMF, and DCM[1]
Storage Conditions	Store at -20°C[1]

Note: The trans-cyclooctene (TCO) moiety has a limited half-life and can isomerize to the less reactive cis-cyclooctene (CCO). Therefore, long-term storage is not recommended.[1][2]

## Personal Protective Equipment (PPE)

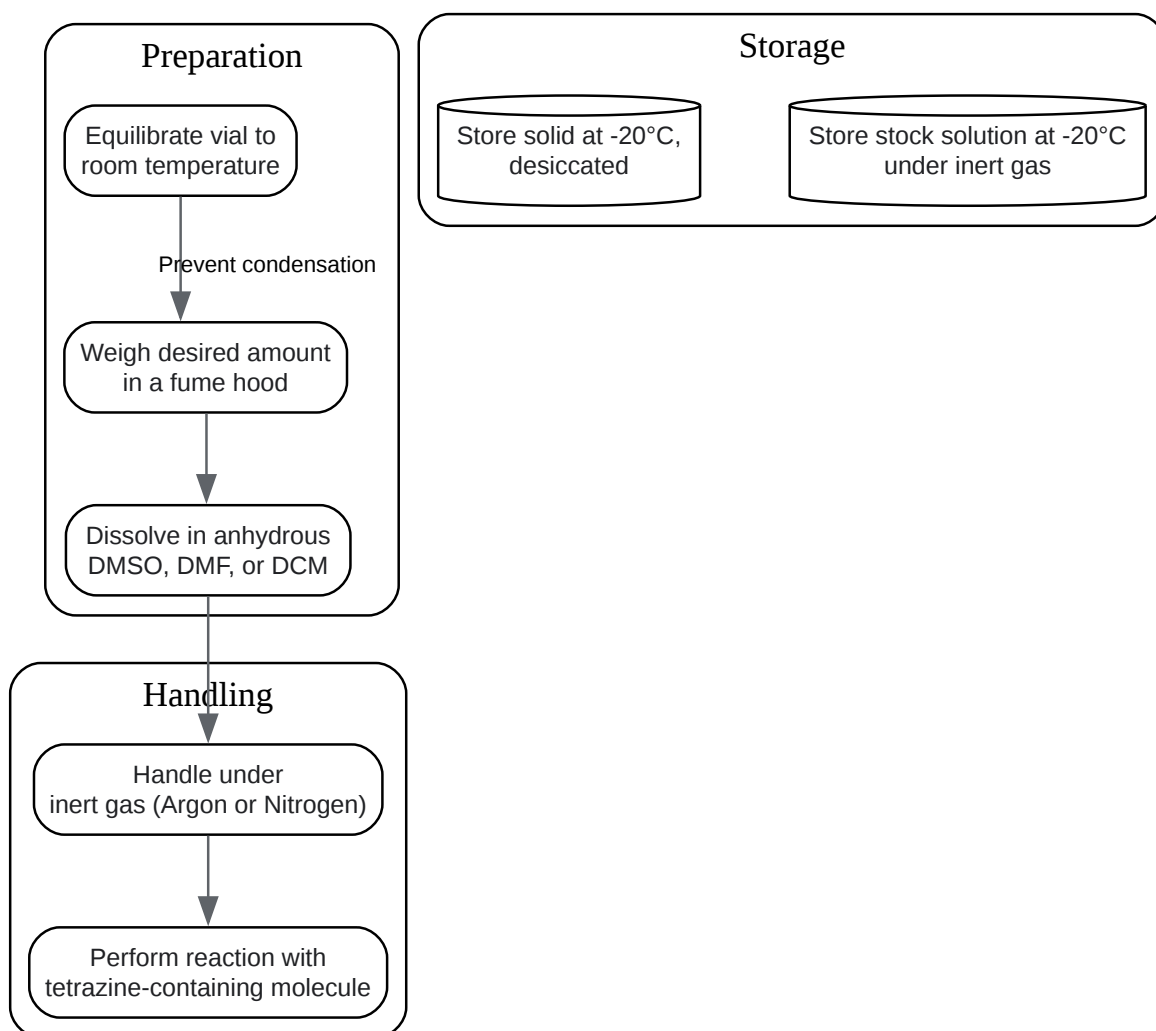
When handling **TCO-PEG36-acid**, especially in its solid form or when preparing solutions, the following personal protective equipment is mandatory to prevent skin contact, eye damage, and inhalation.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.[3][4][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[3][4][5]
Body Protection	A lab coat should be worn at all times. For larger quantities or risk of splashing, consider a chemical-resistant apron or coveralls.[3]
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[5]

## Handling and Storage Procedures

Proper handling and storage are crucial for both safety and maintaining the chemical's reactivity.

Workflow for Handling **TCO-PEG36-acid**:



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Caption: Workflow for the preparation, handling, and storage of **TCO-PEG36-acid**.

Experimental Protocol: Preparation of a **TCO-PEG36-acid** Stock Solution

- Equilibration: Allow the vial of **TCO-PEG36-acid** to warm to room temperature before opening to prevent moisture condensation.

- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the compound.
- **Dissolution:** Dissolve the solid in an appropriate anhydrous solvent such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), or Dichloromethane (DCM) to a desired concentration.
- **Inert Atmosphere:** To minimize air exposure and degradation of the TCO group, handle the solution under an inert gas like argon or nitrogen.
- **Storage of Stock Solution:** If not for immediate use, store the stock solution at -20°C under an inert atmosphere.

## Emergency Procedures

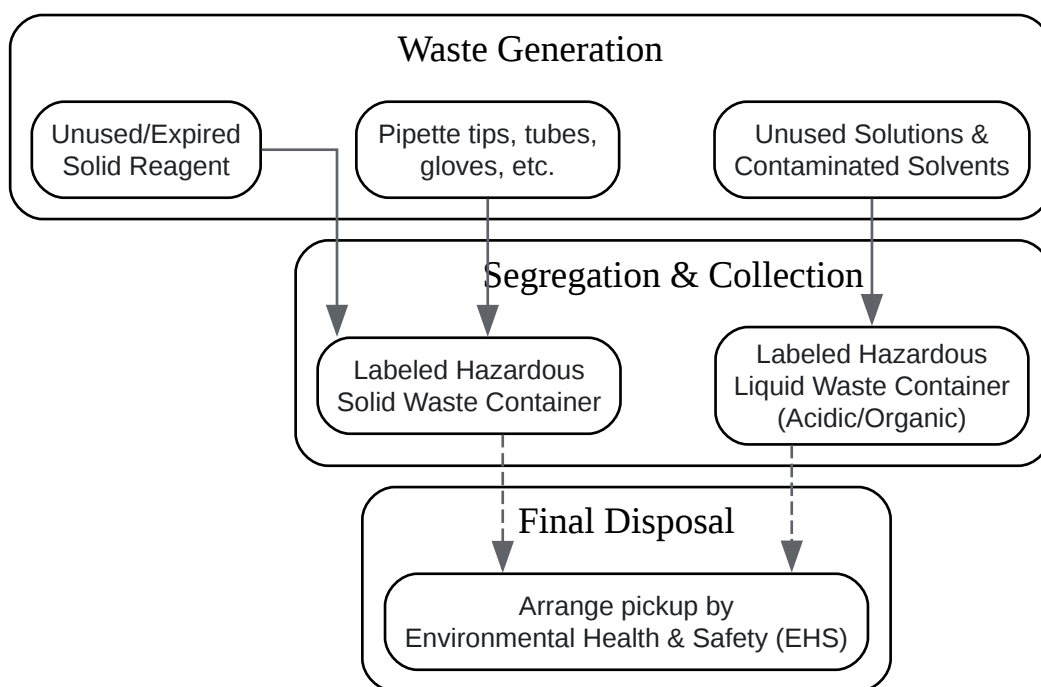
In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[3]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[6]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contain the spill and follow institutional protocols for hazardous material cleanup. <a href="#">[3]</a>

## Disposal Plan

All waste containing **TCO-PEG36-acid** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

Disposal Workflow:



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Caption: Waste disposal workflow for **TCO-PEG36-acid**.

#### Disposal Protocol:

- Segregation: Do not mix **TCO-PEG36-acid** waste with other incompatible waste streams.
- Solid Waste: Place unused or expired solid **TCO-PEG36-acid** and contaminated disposable labware (e.g., gloves, weigh boats, pipette tips) into a clearly labeled hazardous solid waste container.
- Liquid Waste: Collect unused solutions and contaminated solvents in a designated, sealed, and clearly labeled hazardous liquid waste container. Given its acidic nature, it should be stored in a container suitable for acidic and organic waste.
- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste," the chemical name ("**TCO-PEG36-acid**"), and any other components of the waste.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. Do not dispose of this chemical down

the drain or in regular trash.[7]

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